

# Butyl isocyanate molecular weight and formula

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## Compound of Interest

Compound Name: *Butyl isocyanate*

Cat. No.: *B149574*

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## In-Depth Technical Guide: Butyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the molecular properties of **butyl isocyanate**, a key reagent in various chemical syntheses.

## Core Molecular Information

**Butyl isocyanate** is an organic compound with the chemical formula C<sub>5</sub>H<sub>9</sub>NO.[1][2][3][4][5][6] It is also known by its IUPAC name, 1-isocyanatobutane.[1] The molecular structure consists of a butyl group attached to an isocyanate functional group.

## Quantitative Data Summary

The fundamental quantitative data for **butyl isocyanate** is summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C5H9NO	PubChem[1], Sigma-Aldrich[7], Guidechem[2]
	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>3</sub> NCO	Sigma-Aldrich[7]
Molecular Weight	99.13 g/mol	PubChem[1], Sigma-Aldrich[7], ChemicalBook[4]
	99.133 g/mol	Guidechem[2]
CAS Number	111-36-4	Sigma-Aldrich[7], Guidechem[2], ChemicalBook[4]

## Logical Relationship Diagram

The following diagram illustrates the relationship between the different representations of **butyl isocyanate**.

Caption: Core properties of **Butyl Isocyanate**.

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## References

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